

"physical properties of 4,4-Dinitropent-1-ene (melting point, boiling point, density)"

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Compound of Interest

Compound Name: 4,4-Dinitropent-1-ene

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Physical Properties of 4,4-Dinitropent-1-ene: A Technical Overview

Disclaimer: Publicly available experimental data on the physical properties (melting point, boiling point, density) of **4,4-Dinitropent-1-ene** is limited. This document provides computed data for structurally related compounds to offer insights into the expected properties of the target molecule.

Summary of Physical Properties of Related Nitroalkenes

Due to the absence of experimentally determined physical properties for **4,4-Dinitropent-1-ene** in readily accessible literature, this section presents computed data for analogous compounds: (4R)-4-nitropent-1-ene and 4-Methyl-4-nitropent-1-ene. These values are computationally predicted and should be considered as estimates.

| Compound Name | Molecular Formula | Molecular Weight (g/mol) | Melting Point (°C) | Boiling Point (°C) | Density (g/mL) |
|--------------------------------|---|----------------------------|--------------------|--------------------|------------------|
| 4,4-Dinitropent-1-ene (Target) | C ₅ H ₈ N ₂ O ₄ | 160.13 | Not Available | Not Available | Not Available |
| (4R)-4-nitropent-1-ene | C ₅ H ₉ NO ₂ | 115.13 | Not Available | Not Available | Not Available |
| 4-Methyl-4-nitropent-1-ene | C ₆ H ₁₁ NO ₂ | 129.16 | Not Available[1] | Not Available[1] | Not Available[1] |

Note: The physical properties for 4-Methyl-4-nitropent-1-ene are listed as not available in the provided synthesis reference.[1]

Experimental Protocols

Detailed experimental protocols for the determination of the melting point, boiling point, and density of **4,4-Dinitropent-1-ene** are not available due to the lack of published experimental data. Generally, the physical properties of nitro compounds are determined using standard laboratory techniques.

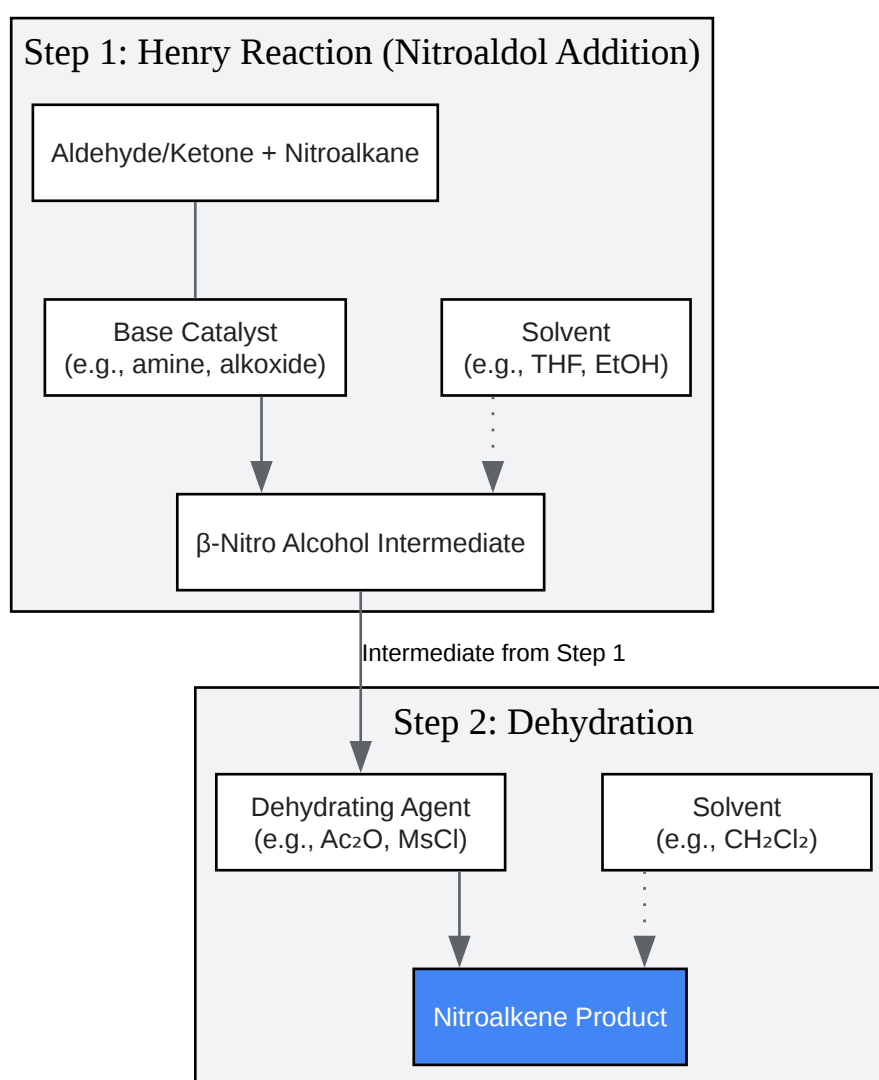
General Methodologies:

- **Melting Point:** For solid nitro compounds, the melting point is typically determined using a melting point apparatus, where a small sample is heated, and the temperature range over which the substance melts is observed.
- **Boiling Point:** For liquid nitro compounds, the boiling point can be determined by distillation. The temperature at which the liquid boils under a specific atmospheric pressure is recorded. Due to the potential thermal instability of some nitro compounds, distillation might be performed under reduced pressure.

- Density: The density of liquid nitro compounds can be measured using a pycnometer or a digital density meter, which determines the mass of a known volume of the substance at a specific temperature.

Generalized Synthesis Workflow for Nitroalkenes

As a specific experimental workflow for **4,4-Dinitropent-1-ene** is not available, a generalized synthetic pathway for nitroalkenes is presented below. A common method for synthesizing nitroalkenes is the Henry reaction (nitroaldol reaction), followed by dehydration.



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Caption: Generalized workflow for the synthesis of nitroalkenes.

This diagram illustrates a two-step process for synthesizing nitroalkenes. The first step involves the base-catalyzed reaction of a carbonyl compound with a nitroalkane to form a β -nitro alcohol intermediate. The second step is the dehydration of this intermediate to yield the final nitroalkene product.

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References

- 1. chemsynthesis.com [chemsynthesis.com]
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